

Introduction: The Synthetic Utility of 2-Chloro-3-fluoropyridine

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Compound of Interest

Compound Name: 2-Chloro-3-fluoropyridine
hydrochloride

Cat. No.: B11785433

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2-Chloro-3-fluoropyridine (CAS No: 17282-04-1) and its hydrochloride salt (CAS No: 194332-91-3) are versatile heterocyclic intermediates. The strategic placement of the chloro and fluoro substituents on the pyridine ring imparts unique reactivity, making it an essential component in the synthesis of a wide array of high-value molecules. Its applications are most prominent in the pharmaceutical and agrochemical sectors, where it serves as a key building block for developing anti-inflammatory agents, anti-cancer drugs, and advanced herbicides and pesticides.^{[1][2]} The chlorine atom at the 2-position is susceptible to nucleophilic substitution, while the fluorine at the 3-position modulates the electronic properties of the ring, influencing both reactivity and the biological activity of the final product.

Given its role as a foundational reagent, the quality and purity of commercially sourced 2-Chloro-3-fluoropyridine are paramount. Impurities can lead to unforeseen side reactions, reduced yields, and complex purification challenges, ultimately compromising project timelines and research integrity.

Core Principles of Supplier Selection

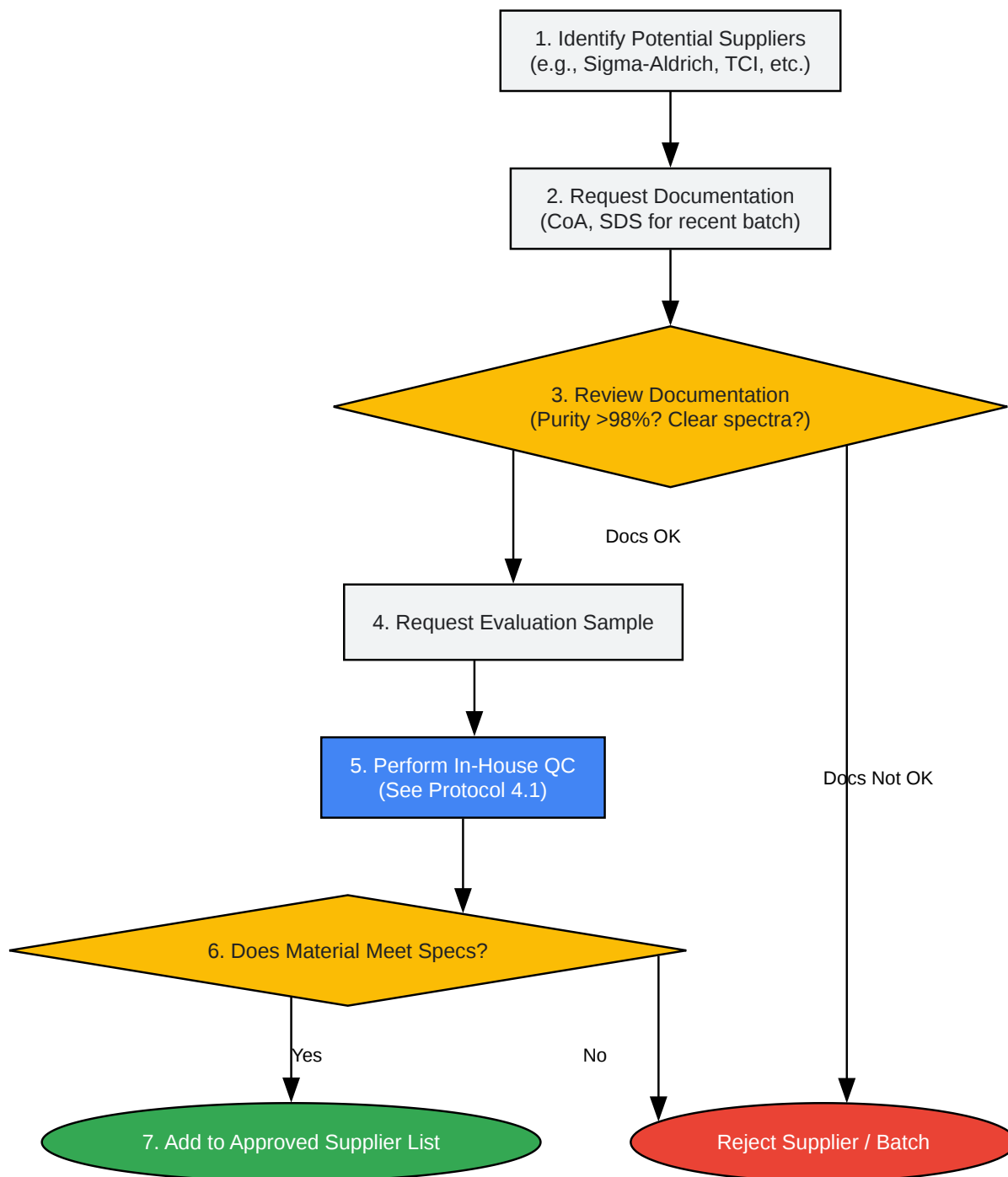
Selecting a supplier is not merely a transactional process; it is a critical step in risk management for any research and development program. The ideal supplier acts as a partner, providing not just the chemical but also the assurance of quality and consistency.

Causality in Selection Criteria:

- **Purity and Identity:** The most crucial factor is ensuring the material is what it purports to be and is free from detrimental impurities. Purity is typically assessed by High-Performance Liquid Chromatography (HPLC), while identity is confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). A supplier must provide a detailed Certificate of Analysis (CoA) with this data for each batch.^[3]
- **Documentation:** A comprehensive Safety Data Sheet (SDS) is non-negotiable. It provides critical information on handling, storage, and emergency procedures.^{[4][5]} The availability of a Certificate of Origin (COO) can also be important for regulatory purposes.
- **Batch-to-Batch Consistency:** For long-term projects or process development, consistency between batches is vital. A reliable supplier will have robust quality management systems to minimize variability. Inquiring about their manufacturing and quality control processes is a reasonable step in due diligence.
- **Scalability:** The supplier should be able to provide the material from laboratory research scales (grams) to pilot and commercial scales (kilograms and beyond) if future development is anticipated.
- **Technical Support:** A responsive and knowledgeable technical support team can be invaluable for troubleshooting or providing additional analytical data if required.

Workflow for Supplier Qualification and Material Verification

A systematic approach to qualifying suppliers and verifying materials is essential. The following workflow ensures that only high-quality reagents are introduced into your experiments.



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Caption: Supplier qualification and material verification workflow.

Global Supplier Landscape: A Comparative Overview

The market for 2-Chloro-3-fluoropyridine is served by a mix of large, multinational distributors and specialized chemical manufacturers. The following table provides a snapshot of prominent suppliers.

Supplier	CAS Number(s) Offered	Typical Purity	Available Documentation	Key Characteristics
Sigma-Aldrich (Merck)	17282-04-1	≥97% - 98% [6]	CoA, COO, SDS	Global distribution network, extensive quality documentation, often considered a benchmark for research-grade chemicals.
TCI (Tokyo Chemical Industry)	17282-04-1	>98.0% (GC)	CoA, SDS	Strong reputation for high-purity reagents, particularly for synthetic chemistry building blocks.
Fisher Scientific	17282-04-1, 149463-07-0 (related)	Varies by brand (e.g., 97+%) [5] [7]	SDS [5]	Major distributor for various manufacturers (e.g., Thermo Scientific Chemicals, Accela Chembio), offering a wide selection.
BLD Pharm	1805523-21-0 (HCl salt)	Not specified	NMR, HPLC, LC-MS data available online [8]	Offers the hydrochloride salt form and provides direct access to

				analytical data on their website.
Chem-Impex	17282-04-1	Not specified	SDS	Focuses on providing key compounds for pharmaceutical and agrochemical synthesis. [1]
Spectrum Chemical	17282-04-1	Not specified	CoA, SDS, other scientific documentation [9]	US-based supplier with facilities operating under cGMP, suitable for later-stage development.
ChemicalBook	17282-04-1	Varies (e.g., 99%) [10]	SDS [4]	An online directory listing numerous suppliers, primarily from Asia, offering a range of purities and quantities. [6] [10]

Disclaimer: This table is for informational purposes. Purity and availability are subject to change by lot and supplier. Always verify specifications directly with the supplier before ordering.

Protocol 4.1: Incoming Quality Control for 2-Chloro-3-fluoropyridine

This protocol provides a self-validating system to ensure the integrity of the purchased material.

Objective: To verify the identity and purity of a newly received batch of 2-Chloro-3-fluoropyridine.

Materials:

- Supplier's Certificate of Analysis (CoA) and Safety Data Sheet (SDS).
- Received bottle of 2-Chloro-3-fluoropyridine.
- NMR tubes, deuterated solvent (e.g., CDCl_3).
- HPLC vials, HPLC-grade solvents (e.g., Acetonitrile, Water), and a suitable HPLC system with a UV detector.
- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, gloves.[\[5\]](#)[\[11\]](#)

Methodology:

Step 1: Documentation and Physical Inspection

- Cross-reference the CAS number and product name on the bottle with your purchase order and the supplier's CoA.
- Inspect the container for any signs of damage or leakage.
- Observe the physical appearance of the material. It should be a colorless to light yellow liquid, consistent with the supplier's description.[\[3\]](#)[\[4\]](#) Note any significant deviations.

Step 2: Identity Confirmation via ^1H NMR Spectroscopy

- Rationale: NMR spectroscopy provides a fingerprint of the molecule's structure. The chemical shifts, splitting patterns, and integration of the peaks should match the expected structure of 2-Chloro-3-fluoropyridine.
- Prepare a sample by dissolving a small amount of the material in a suitable deuterated solvent (e.g., Chloroform-d).
- Acquire a ^1H NMR spectrum.

- **Expected Result:** The spectrum should show three distinct signals in the aromatic region (typically between 7.0 and 8.5 ppm) corresponding to the three protons on the pyridine ring. The splitting patterns (coupling) will be characteristic of their relative positions. Compare the acquired spectrum to the one provided by the supplier or to a reference spectrum if available.

Step 3: Purity Assessment via HPLC

- **Rationale:** HPLC separates the main component from any non-volatile impurities. The area percentage of the main peak provides a quantitative measure of purity.
- Prepare a stock solution of the material in a suitable solvent (e.g., Acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Dilute as necessary to fall within the linear range of the detector.
- **Sample HPLC Conditions:**
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: Isocratic or gradient elution with Acetonitrile and Water. A starting point could be 60:40 Acetonitrile:Water.
 - Flow Rate: 1.0 mL/min.
 - Detector: UV at 254 nm.
 - Injection Volume: 10 μ L.
- Run the sample and integrate the peaks.
- **Expected Result:** The chromatogram should show one major peak corresponding to 2-Chloro-3-fluoropyridine. The area percent of this peak should be consistent with the purity stated on the CoA (e.g., >98%).[\[3\]](#)

Best Practices for Handling and Storage

Adherence to proper handling and storage protocols is crucial for safety and for maintaining the chemical's integrity.

- Handling: Always work in a well-ventilated area, preferably a chemical fume hood.[11] Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[5] Avoid contact with skin and eyes and prevent inhalation of vapors.[4] Keep the material away from heat, sparks, and open flames, as it is a combustible liquid.[5]
- Storage: Keep the container tightly sealed and store it in a cool, dry, and well-ventilated place.[4][5] The material should be stored away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[5]

Conclusion

The successful outcome of research and development projects relies heavily on the quality of the starting materials. For a critical building block like 2-Chloro-3-fluoropyridine, a rigorous and well-documented approach to supplier selection and incoming quality control is not an optional step but a fundamental requirement. By implementing the principles and protocols outlined in this guide, researchers can mitigate risks, ensure the reproducibility of their work, and build a solid foundation for synthetic success.

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